

# Essential Safety and Logistical Information for Handling 3-Bromo-4-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1265673

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **3-Bromo-4-hydroxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **3-Bromo-4-hydroxybenzaldehyde**
- CAS Number: 2973-78-6
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>BrO<sub>2</sub>
- Molecular Weight: 201.02 g/mol [\[1\]](#)

## Hazard Identification and GHS Classification

**3-Bromo-4-hydroxybenzaldehyde** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signal Word: Warning[2]

Primary Hazards: Irritant[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure safety. The following table summarizes the required equipment for handling **3-Bromo-4-hydroxybenzaldehyde**.

| Protection Type         | Required Equipment  | Purpose  | Guidelines and Remarks  |
|-------------------------|---|--|---|
| Eye and Face Protection | Chemical safety goggles or safety glasses with side shields. <sup>[4]</sup> A face shield is recommended when there is a risk of splashing. <sup>[4][5]</sup> | To protect eyes from dust particles and chemical splashes. | Must meet ANSI Z.87.1 standards. Prescription glasses are not a substitute for safety glasses. <sup>[4]</sup>   |
| Hand Protection         | Chemically resistant gloves (e.g., Nitrile rubber).   | To prevent skin contact and irritation.<br><sup>[5]</sup>  | Disposable nitrile gloves offer good short-term protection.<br><sup>[6][7]</sup> Always inspect gloves before use and remove them carefully to avoid skin contamination. For prolonged contact, consult the glove manufacturer's chemical resistance guide. |
| Body Protection         | Laboratory coat, long-sleeved shirt, and long pants. <sup>[6]</sup>   | To protect skin from accidental exposure.                  | Clothing made of cotton is recommended. Avoid synthetic fabrics like polyester. <sup>[6]</sup> Contaminated clothing must be removed immediately and washed before reuse.<br><sup>[2][3]</sup>  |
| Foot Protection         | Closed-toe, closed-heel shoes.  | To protect feet from spills and falling                    | Shoes should be made of a material  |

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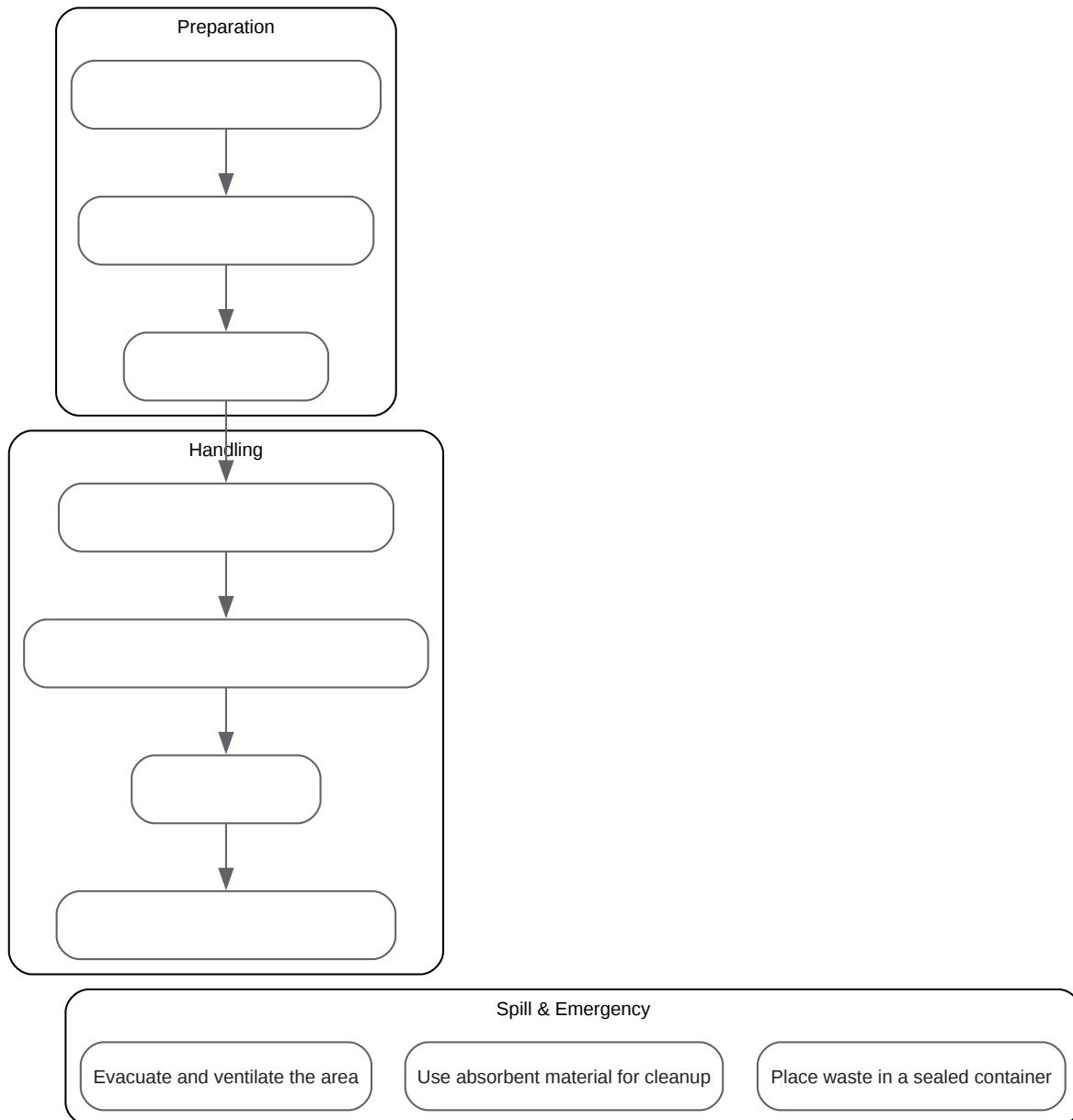
|                        |   |   |
|------------------------|---|---|
|                        | objects.  | that offers chemical resistance.  |
| Respiratory Protection | <p>Use in a well-ventilated area or under a chemical fume hood.<sup>[2][8]</sup> If dust is generated, a NIOSH-approved N95 dust mask or a respirator is required.</p> <p>To prevent inhalation of dust and vapors, which can cause respiratory tract irritation.<sup>[3]</sup></p> | Engineering controls like fume hoods are the preferred method of exposure control. <sup>[6]</sup> |

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## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety and to maintain the integrity of the experiment.

### Preparation and Handling Workflow

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Caption: Workflow for safe preparation and handling.

## Disposal Plan

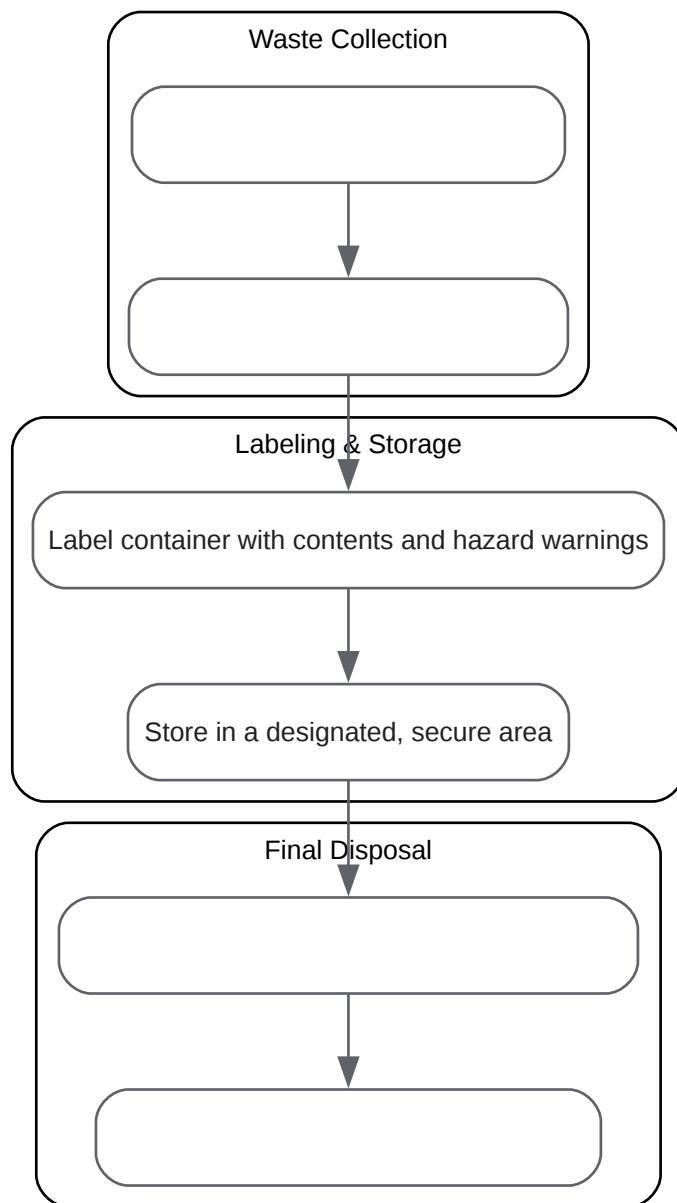
Proper disposal of **3-Bromo-4-hydroxybenzaldehyde** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Categorization and Disposal Procedure

As a halogenated organic compound, **3-Bromo-4-hydroxybenzaldehyde** is classified as hazardous waste.[\[9\]](#)[\[10\]](#)

- Segregation: Do not mix with non-halogenated waste.[\[9\]](#) Collect all waste containing this chemical, including contaminated consumables (e.g., gloves, wipes), in a dedicated, properly labeled, and sealed container.
- Labeling: The waste container must be clearly labeled as "Halogenated Organic Waste" and list "**3-Bromo-4-hydroxybenzaldehyde**" as a constituent.
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through an approved hazardous waste disposal contractor.[\[3\]](#)[\[11\]](#) Incineration at high temperatures (around 1200 K) is a common and safe disposal method for halogenated compounds to prevent the formation of toxic byproducts.[\[12\]](#)

## Disposal Workflow Diagram



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